

An In-depth Technical Guide to 2-Methoxyethyl Tosylate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxyethyl 4-methylbenzenesulfonate

Cat. No.: B097947

[Get Quote](#)

This technical guide provides a comprehensive overview of 2-Methoxyethyl tosylate, a key reagent in organic synthesis. It is designed for researchers, scientists, and professionals in drug development, offering in-depth insights into its chemical and physical properties, synthesis protocols, and significant applications. This document emphasizes the practical aspects of its use, underpinned by established scientific principles to ensure both safety and efficacy in laboratory and industrial settings.

Core Chemical Identity

2-Methoxyethyl tosylate, also known as 2-Methoxyethyl p-toluenesulfonate, is an organic compound that serves as a versatile alkylating agent.^[1] The tosylate group is an excellent leaving group, making this compound highly reactive in nucleophilic substitution reactions. Its structure consists of a 2-methoxyethyl group linked to a tosylate (p-toluenesulfonate) group.

Molecular Formula and Weight

The fundamental chemical identity of a compound is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis.

- Molecular Formula: C₁₀H₁₄O₄S^{[1][2][3]}
- Molecular Weight: 230.28 g/mol ^{[1][2][3]}

Physicochemical Properties

The physical and chemical properties of 2-Methoxyethyl tosylate dictate its handling, storage, and application conditions. These properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	17178-10-8	[1][2]
Appearance	Colorless to almost colorless clear liquid	
Density	1.21 g/cm ³	[1][4]
Melting Point	10 °C	[1][4]
Boiling Point	110-117 °C at 0.075 Torr; 141 °C at 0.2 mmHg	[1][4]
Flash Point	161.8 °C	[1][4]
Refractive Index	1.5100-1.5120	[1][4]
Synonyms	p-Toluenesulfonic acid 2-methoxyethyl ester, 2-Methoxyethyl p-toluenesulfonate, Ethylene glycol methyl ether tosylate	[2][4]

Synthesis of 2-Methoxyethyl Tosylate

The synthesis of tosylates from alcohols is a standard and reliable procedure in organic chemistry.[5] The most common method involves the reaction of the corresponding alcohol with p-toluenesulfonyl chloride (tosyl chloride) in the presence of a base, such as pyridine.[5][6]

General Reaction Scheme

The tosylation of 2-methoxyethanol proceeds via the nucleophilic attack of the alcohol's oxygen on the electrophilic sulfur atom of tosyl chloride, with a base serving to neutralize the hydrochloric acid byproduct.

Experimental Protocol: Laboratory Scale Synthesis

This protocol is a self-validating system for producing 2-Methoxyethyl tosylate with a high yield.

Materials:

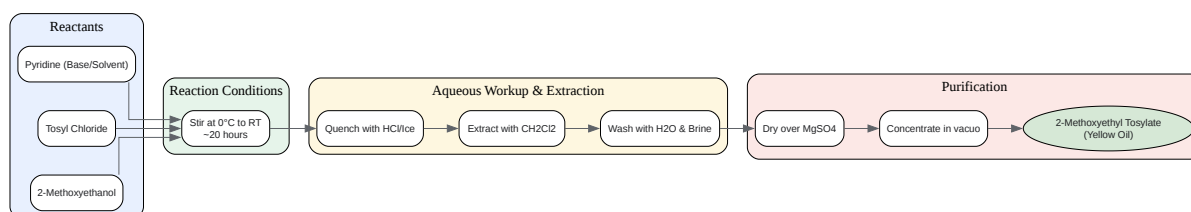
- 2-Methoxyethanol
- p-Toluenesulfonyl chloride (Tosyl chloride)
- Pyridine
- Dichloromethane (CH_2Cl_2)
- Concentrated Hydrochloric Acid (HCl)
- Saturated Sodium Chloride Solution (Brine)
- Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath to 0°C , dissolve 2-methoxyethanol in pyridine.[6]
- Addition of Tosyl Chloride: Slowly add p-toluenesulfonyl chloride portion-wise to the solution, ensuring the temperature remains at 0°C . [6]
- Reaction: Stir the mixture for approximately 20 hours, allowing it to slowly warm to room temperature. [6]
- Workup: Pour the reaction mixture into a beaker containing a mixture of concentrated hydrochloric acid and ice. [6]
- Extraction: Transfer the mixture to a separatory funnel and extract the product with dichloromethane. [6]
- Washing: Wash the organic layer successively with water and a saturated sodium chloride solution. [6]

- **Drying and Concentration:** Dry the organic phase over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the final product as a yellow oil.[4]
[6]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2-Methoxyethyl tosylate.

Applications in Research and Drug Development

2-Methoxyethyl tosylate is a valuable reagent in organic synthesis, primarily due to the tosylate group being an excellent leaving group. This property is exploited in various nucleophilic substitution reactions.

Role as an Alkylating Agent

The primary application of 2-Methoxyethyl tosylate is as a 2-methoxyethylating agent. The carbon atom adjacent to the tosylate oxygen is electrophilic and susceptible to attack by nucleophiles. This allows for the introduction of a 2-methoxyethyl group onto various substrates, which is a common motif in more complex molecules. Tosylate esters are considered efficient alkylating agents, with reactivity comparable to alkyl iodides.[7]

Relevance in Drug Design and Synthesis

In the context of drug development, the synthesis of novel molecular entities often requires the assembly of complex structures from simpler building blocks. While direct applications of 2-Methoxyethyl tosylate in final drug structures are not broadly documented, its utility lies in the synthesis of intermediates. The introduction of a 2-methoxyethyl group can modify the pharmacokinetic properties of a molecule, such as its solubility and metabolic stability. Computational techniques and QSAR modeling are often used in the early stages of drug design to predict the potential activity and toxicity of compounds before synthesis.[8] The chemical stability of drug substances is a significant challenge in drug development, and versatile reagents like 2-Methoxyethyl tosylate are crucial for creating stable and effective therapeutic agents.[9]

Safety, Handling, and Storage

Proper handling and storage of 2-Methoxyethyl tosylate are essential to ensure laboratory safety and maintain the integrity of the compound.

Hazard Identification

- Eye Damage: Can cause serious eye damage.[10]
- Skin Sensitization: May cause an allergic skin reaction.[10]
- General Precautions: Avoid contact with skin, eyes, and clothing. Do not inhale the substance or its mixture.[10][11]

Recommended Handling Procedures

- Engineering Controls: Work under a chemical fume hood to avoid inhalation of vapors.[11]
[12] Ensure that eyewash stations and safety showers are readily accessible.[12]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles or a face shield.[11][13]
 - Hand Protection: Use impervious gloves.

- Skin and Body Protection: Wear a lab coat or protective clothing.[11][13]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[10]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[13]
- Keep away from heat, sparks, open flames, and other ignition sources.

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[10]

Conclusion

2-Methoxyethyl tosylate is a fundamental reagent in organic synthesis, valued for its role as an effective 2-methoxyethylating agent. Its well-defined chemical properties and straightforward synthesis make it a reliable tool for chemists in academic research and the pharmaceutical industry. A thorough understanding of its characteristics, coupled with stringent adherence to safety protocols, is paramount for its successful and safe application in the laboratory.

References

- PrepChem.Synthesis of 2-methoxyethyl tosylate.
- PrepChem.Synthesis of tosylate.
- LookChem.Cas 17178-10-8, 2-METHOXYETHYL P-TOLUENESULFONATE.
- National Institutes of Health.Synthesis and crystal structures of multifunctional tosylates as basis for star-shaped poly(2-ethyl-2-oxazoline)s.
- Reddit.Substitution of a Tosylate by Methoxy.
- PubMed.Applications of 2D descriptors in drug design: a DRAGON tale.
- European Pharmaceutical Review.Applications in drug development.
- Sciencemadness Discussion Board.Preparation of methyl tosylate, safe methylating agent.
- MDPI.Novel Strategies in the Development of New Therapies, Drug Substances, and Drug Carriers Volume II.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cas 17178-10-8, 2-Methoxyethyl p-Toluenesulfonate | lookchem [lookchem.com]
- 2. arctomsci.com [arctomsci.com]
- 3. 2-Methoxyethyl p-Toluenesulfonate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. echemi.com [echemi.com]
- 5. Synthesis and crystal structures of multifunctional tosylates as basis for star-shaped poly(2-ethyl-2-oxazoline)s - PMC [pmc.ncbi.nlm.nih.gov]
- 6. prepchem.com [prepchem.com]
- 7. Sciencemadness Discussion Board - Preparation of methyl tosylate, safe methylating agent - Powered by XMB 1.9.11 [sciencemadness.org]
- 8. Applications of 2D descriptors in drug design: a DRAGON tale - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. fishersci.com [fishersci.com]
- 11. chemicea.com [chemicea.com]
- 12. fishersci.com [fishersci.com]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyethyl Tosylate: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097947#2-methoxyethyl-tosylate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com